

Biochemical Profile of ON 146040

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Compound Focus: ON 146040

CAS No.: 1404231-34-0

Cat. No.: S002830

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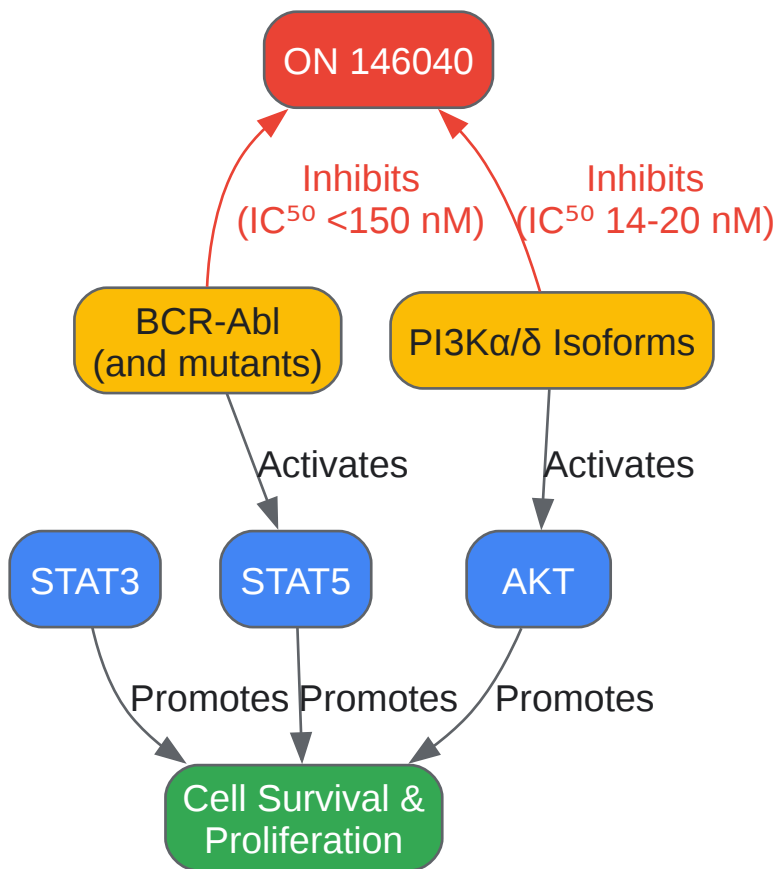
The following table summarizes the known inhibitory activity (IC50 values) and basic properties of **ON 146040**, as reported in the supplier catalogs [1] [2].

Property	Description
Molecular Formula	C ₂₄ H ₂₃ N ₇ O ₃ S [1] [2]
Molecular Weight	489.55 g/mol [1] [2]
CAS Number	1404231-34-0 [1] [2]

| **Targets & IC50** | • **PI3K α** : 14 nM [1] [2] • **PI3K δ** : 20 nM [1] [2] • **Abl-1**: 150 nM [1] [2] • **PI3K β** : 3 μ M [1] [2] • **PI3K γ** : 1 μ M [1] [2] | | **In Vitro Activity** | Potent in killing hematologic tumor cells, with IC50 values in the 150 to 1000 nM range. Downregulates phosphorylation of STAT3 and STAT5 in leukemia and myeloma cells [1] [2]. | | **Description** | Characterized as a dual inhibitor of PI3K and BCR-ABL, targeting both the STAT3 and STAT5 pathways [2]. |

Mechanism of Action and Signaling Pathway

The available data suggests **ON 146040** is a multi-targeted agent. The diagram below illustrates its reported mechanism of action, simultaneously inhibiting key nodes in oncogenic signaling pathways [1] [2].



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ON 146040 is a dual inhibitor of PI3Kα/δ and BCR-ABL, downregulating downstream STAT3/STAT5 and AKT signaling to suppress tumor cell survival and proliferation [1] [2].

Research Context and Protocol Notes

While detailed protocols for **ON 146040** are not available in the search results, the information does place it in a broader research context and suggests potential experimental approaches.

- **Broader Field Developments:** Current research in PI3Kα inhibition is focused on overcoming the limitations of early-generation drugs. Key strategies include developing **mutant-selective allosteric inhibitors** (like RLY-2608 and STX-478) to reduce on-target toxicities, and exploring **covalent inhibitors and degraders** (like inavolisib) to enhance specificity and overcome resistance [3] [4].
- **Inferred Protocol Guidance:** The in vitro findings for **ON 146040** were based on its effects in killing hematologic tumor cells and downregulating phospho-STAT3/STAT5 [1] [2]. A standard cellular assay to validate its activity would involve:

- **Cell Viability Assay:** Treating relevant cancer cell lines (e.g., leukemia, myeloma) with a dose range of **ON 146040** and measuring cell viability (e.g., with MTT or CellTiter-Glo assays) to determine IC50 values.
- **Western Blot Analysis:** Confirming target engagement and mechanism of action by analyzing lysates from treated cells for levels of phosphorylated and total STAT3, STAT5, and AKT.

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References

1. ON 146040 | Bcr-Abl | PI K | TargetMol 3 [targetmol.com]
2. ON 146040 | PI and 3 K δ K α | InvivoChem PI 3 inhibitor [invivochem.com]
3. Structural Insights into the Development of Inhibitors ... [pubmed.ncbi.nlm.nih.gov]
4. A mutant-selective PI3K α inhibitor finally comes - The Innovation [the-innovation.org]

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